

# A Comparative Analysis of Citronellyl Tiglate from Various Pelargonium Species

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## Compound of Interest

Compound Name: Citronellyl tiglate

Cat. No.: B1584324

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**Citronellyl tiglate**, an ester with a characteristic rosy, fruity, and herbaceous aroma, is a naturally occurring compound found in the essential oils of several plant species, most notably within the *Pelargonium* genus, commonly known as geraniums. This guide provides a comparative analysis of **Citronellyl tiglate** from different *Pelargonium* sources, focusing on its prevalence in their essential oils. While direct comparative studies on the yield, purity, and specific biological activities of isolated **Citronellyl tiglate** from different plant sources are limited in publicly available literature, this document synthesizes existing data on the chemical composition of essential oils from various *Pelargonium* species and cultivars.

## Data Presentation: Citronellyl Tiglate Content in Pelargonium Essential Oils

The following table summarizes the percentage of **Citronellyl tiglate** found in the essential oils of different *Pelargonium* species and cultivars from various geographical locations, as reported in several studies. It is important to note that the chemical composition of essential oils can be influenced by factors such as the specific cultivar, geographical location, climate, harvest time, and extraction method.

Plant Source	Geographic Origin	Plant Part	Citronellyl Tiglate (%)	Reference
Pelargonium graveolens	North India (Solan, 1467m)	Not Specified	Not Detected	<a href="#">[1]</a>
Pelargonium graveolens	North India (Manali, 2050m)	Not Specified	Not Detected	<a href="#">[1]</a>
Pelargonium graveolens	North India (Rahalla Fall, 2501m)	Not Specified	Not Detected	<a href="#">[1]</a>
Pelargonium cv. Rosé	Reunion Island	Not Specified	Not Reported	<a href="#">[2]</a>
Pelargonium sp.	Reunion Island	Not Specified	Not Reported	<a href="#">[2]</a>
Pelargonium graveolens	Saudi Arabia (Riyadh) - HD	Not Specified	Not Reported	
Pelargonium graveolens	Saudi Arabia (Riyadh) - MAHD	Not Specified	Not Reported	
Pelargonium graveolens	Saudi Arabia (Al-Qatif) - HD	Not Specified	Not Reported	
Pelargonium graveolens	Saudi Arabia (Al-Qatif) - MAHD	Not Specified	1.95	<a href="#">[3]</a>
Pelargonium graveolens	Saudi Arabia (Benimalek) - HD	Not Specified	1.02	<a href="#">[3]</a>
Pelargonium graveolens	Saudi Arabia (Benimalek) - MAHD	Not Specified	1.22	<a href="#">[3]</a>
Pelargonium graveolens	Saudi Arabia (Maysan) - HD	Not Specified	1.02	<a href="#">[3]</a>
Pelargonium graveolens	Saudi Arabia (Maysan) - MAHD	Not Specified	1.92	<a href="#">[3]</a>

Geranium	India	Petiole Oil	3.93	[4]
Geranium	India	Stem Oil	1.88	[4]
Geranium	Rwanda	Leaf Oil	0.14	[4]
Geranium	India	Leaf Oil	1.40	[4]
Pelargonium graveolens	Not Specified	Not Specified	0.33 (Bourbon), 0.34 (Bio-G-171), 0.30 (CIM-Pawan)	[5]
Pelargonium roseum	Not Specified	Leaves	Not Detected	[6]
Pelargonium graveolens	Not Specified	Leaves	0.04	[7]
Pelargonium odoratissimum	Not Specified	Leaves	Not Detected	[6]

HD: Hydrodistillation; MAHD: Microwave-Assisted Hydrodistillation

## Biological Activities of Pelargonium Essential Oils

Essential oils from Pelargonium species, which contain **Citronellyl tiglate** as a minor component, have been investigated for various biological activities. It is crucial to understand that these activities are attributed to the synergistic effects of the complex mixture of compounds present in the oil, and not solely to **Citronellyl tiglate**.

- **Anti-inflammatory Activity:** Pelargonium graveolens essential oil has demonstrated anti-inflammatory effects. The major components, citronellol and geraniol, are believed to contribute significantly to this property[8][9]. Studies have shown that the essential oil can reduce edema in animal models, comparable to the effects of diclofenac, a standard anti-inflammatory drug[8].
- **Antimicrobial Activity:** The essential oil of Pelargonium graveolens has shown activity against various bacteria and fungi[10][11]. This broad-spectrum antimicrobial action makes it a subject of interest for applications in managing skin infections.

- **Anticancer Potential:** While there is a growing interest in natural products for cancer therapy, specific comparative studies on the anticancer activity of **Citronellyl tiglate** from different plant sources are not available. However, the broader class of terpenes, to which **Citronellyl tiglate** belongs, includes many compounds with demonstrated anticancer properties[12][13]. Further research is needed to elucidate the specific role of **Citronellyl tiglate** in this area.

## Experimental Protocols

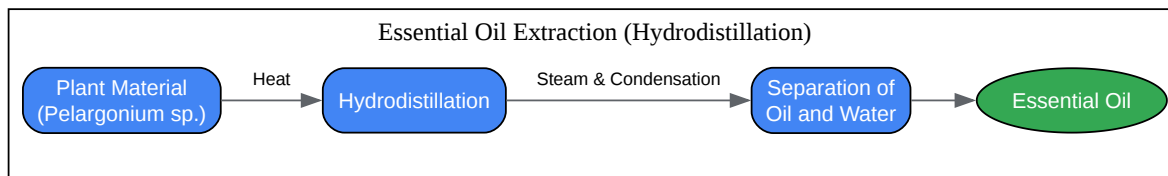
The following sections outline generalized methodologies for the extraction and analysis of **Citronellyl tiglate** from plant sources, based on common practices in the field.

### Essential Oil Extraction: Hydrodistillation

Hydrodistillation is a common method for extracting essential oils from plant material.

Protocol:

- **Plant Material Preparation:** Fresh or dried plant material (leaves, stems, flowers) is collected and, if necessary, cut into smaller pieces to increase the surface area for extraction.
- **Distillation:** The plant material is placed in a distillation apparatus with water. The mixture is heated to boiling.
- **Vapor Collection:** The steam, carrying the volatile essential oil components, rises and passes into a condenser.
- **Condensation:** The condenser, cooled with circulating cold water, turns the steam back into a liquid.
- **Separation:** The liquid, a mixture of water and essential oil, is collected in a separator. Due to their different densities and immiscibility, the essential oil and water form distinct layers, allowing for their separation.



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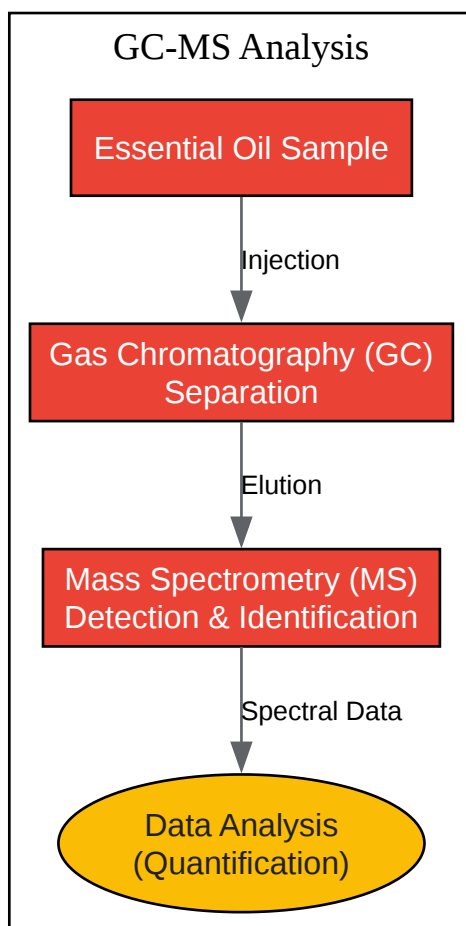
Caption: Workflow for Essential Oil Extraction.

## Chemical Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the gold standard for identifying and quantifying the components of an essential oil.

Protocol:

- **Sample Preparation:** A small, diluted sample of the essential oil is prepared in a suitable solvent.
- **Injection:** The sample is injected into the gas chromatograph.
- **Separation:** The GC separates the different components of the oil based on their volatility and interaction with the stationary phase in the GC column.
- **Detection and Identification:** As each component elutes from the column, it enters the mass spectrometer, which ionizes the molecules and separates the ions based on their mass-to-charge ratio. The resulting mass spectrum is a unique "fingerprint" for each compound, allowing for its identification by comparison to a spectral library.
- **Quantification:** The area of each peak in the chromatogram is proportional to the amount of the corresponding compound in the sample.



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Caption: GC-MS Analysis Workflow.

## Conclusion

This comparative analysis, based on available scientific literature, highlights that the presence and concentration of **Citronellyl tiglate** can vary significantly among different *Pelargonium* species and cultivars, and is influenced by geographical and environmental factors. While the essential oils of these plants exhibit promising biological activities, further research is required to isolate **Citronellyl tiglate** from these various sources and conduct direct comparative studies on its purity, yield, and specific pharmacological effects. Such studies would be invaluable for researchers and professionals in drug development seeking to harness the therapeutic potential of this natural compound.

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